

Physical and chemical properties of N-Trimethylsilyl-2-oxazolidinone

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Compound of Interest

Compound Name: 3-Trimethylsilyl-2-oxazolidinone

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N-Trimethylsilyl-2-oxazolidinone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

N-Trimethylsilyl-2-oxazolidinone (TMSO) is a versatile silylating agent employed in organic synthesis. Its utility lies in the introduction of a trimethylsilyl (TMS) group, a widely used protecting group for various functional moieties. This guide provides an in-depth overview of the physical and chemical properties of TMSO, detailed experimental protocols for its use, and its role in synthetic chemistry, particularly in the context of drug development.

Core Physical and Chemical Properties

N-Trimethylsilyl-2-oxazolidinone is a liquid at room temperature.^[1] It is characterized by the presence of a silicon-nitrogen bond, which is susceptible to hydrolysis.^{[2][3]} This reactivity is fundamental to its function as a TMS transfer agent. Key quantitative properties are summarized in Table 1.

Property	Value	Reference(s)
Molecular Formula	$C_6H_{13}NO_2Si$	
Molecular Weight	159.26 g/mol	[3]
Boiling Point	99-100 °C at 6 mmHg	
Density	1.046 g/mL at 20 °C	
Refractive Index (n^{20}/D)	1.455	
Water Solubility	Hydrolyzes	[2][3]

Spectroscopic Data

The structural identity of N-Trimethylsilyl-2-oxazolidinone can be confirmed by nuclear magnetic resonance (NMR) spectroscopy. While a specific published spectrum with detailed peak assignments for TMSO was not found in the surveyed literature, the expected chemical shifts can be inferred from the known ranges for similar structural motifs.

Expected 1H NMR Chemical Shifts:

- $-\text{Si}(\text{CH}_3)_3$: A sharp singlet around 0.1-0.4 ppm.
- $-\text{N}-\text{CH}_2-$: A triplet around 3.6-4.0 ppm.
- $-\text{O}-\text{CH}_2-$: A triplet around 4.2-4.6 ppm.

Expected ^{13}C NMR Chemical Shifts:

- $-\text{Si}(\text{CH}_3)_3$: A signal around 0 ppm.
- $-\text{N}-\text{CH}_2-$: A signal around 45-50 ppm.
- $-\text{O}-\text{CH}_2-$: A signal around 60-65 ppm.
- $\text{C}=\text{O}$: A signal in the range of 155-160 ppm.

Experimental Protocols

Synthesis of N-Trimethylsilyl-2-oxazolidinone

A standard method for the N-silylation of lactams, which can be adapted for the synthesis of N-Trimethylsilyl-2-oxazolidinone, involves the reaction of the parent lactam with a silylating agent in the presence of a base. A representative procedure is the reaction of 2-oxazolidinone with trimethylsilyl chloride.

Materials:

- 2-Oxazolidinone
- Trimethylsilyl chloride (TMSCl)
- Triethylamine (Et_3N)
- Anhydrous solvent (e.g., Dichloromethane or Tetrahydrofuran)

Procedure:

- To a solution of 2-oxazolidinone in an anhydrous solvent, add triethylamine (1.1 equivalents).
- Cool the mixture in an ice bath.
- Slowly add trimethylsilyl chloride (1.05 equivalents) to the stirred solution.
- Allow the reaction to warm to room temperature and stir for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the triethylamine hydrochloride salt is removed by filtration.
- The filtrate is concentrated under reduced pressure to yield the crude product.
- Purification can be achieved by distillation under reduced pressure.

General Protocol for Silylation of Alcohols and Carboxylic Acids using TMSO

N-Trimethylsilyl-2-oxazolidinone is an effective reagent for the silylation of alcohols and carboxylic acids. The following general procedure is adapted from the work of Aizpurua et al.[2]

Materials:

- N-Trimethylsilyl-2-oxazolidinone (TMSO)
- Substrate (alcohol or carboxylic acid)
- Triflic acid (catalytic amount)

Procedure for Silylation of Alcohols and Carboxylic Acids:

- To a mixture of the alcohol or carboxylic acid (1 equivalent) and N-Trimethylsilyl-2-oxazolidinone (1 equivalent), add a catalytic amount of triflic acid (e.g., 0.0025 equivalents) at 0 °C.
- Stir the mixture for a few minutes. The reaction is typically rapid.
- The silylated product can be isolated by direct distillation from the reaction mixture. The by-product, 2-oxazolidinone, is a solid and will remain in the distillation flask.

General Protocol for Silylation of Thiols using TMSO

The silylation of thiols can also be achieved efficiently using TMSO with catalytic acid.[2]

Materials:

- N-Trimethylsilyl-2-oxazolidinone (TMSO)
- Thiol
- Triflic acid (catalytic amount)
- n-Hexane

Procedure for Silylation of Thiols:

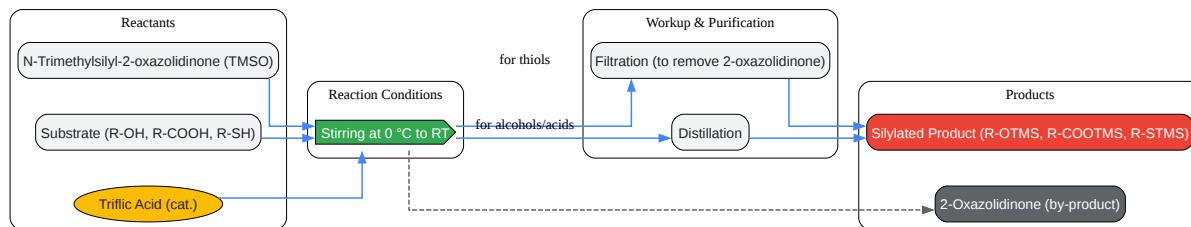
- Stir a mixture of the thiol (1 equivalent), N-Trimethylsilyl-2-oxazolidinone (1 equivalent), and a catalytic amount of triflic acid at room temperature for approximately 10 minutes.
- Add n-hexane to the reaction mixture and stir for an additional 2 minutes.
- Filter off the precipitated 2-oxazolidinone.
- Evaporate the solvent from the filtrate to obtain the crude trimethylsilyl thioether, which can be further purified by distillation.

Role in Organic Synthesis and Drug Development

The oxazolidinone core is a significant pharmacophore found in several approved drugs, most notably the antibiotic Linezolid.^[4] These drugs often function by inhibiting bacterial protein synthesis. While N-Trimethylsilyl-2-oxazolidinone itself is not a therapeutic agent, its role as a silylating agent is crucial in the synthesis of complex molecules, including pharmaceutical intermediates.

The primary function of TMSO is to protect hydroxyl, carboxyl, and thiol groups. This protection strategy allows for selective reactions at other sites of a molecule without affecting the protected group. The TMS group can be readily removed under mild acidic conditions or with fluoride ion sources, making it an ideal protecting group in multi-step syntheses.

Mandatory Visualizations



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Caption: Experimental workflow for the silylation of functional groups using TMSO.

Safety Information

N-Trimethylsilyl-2-oxazolidinone is a combustible liquid and is sensitive to moisture.^{[2][3]} It should be handled in a well-ventilated area, and contact with skin and eyes should be avoided. Standard personal protective equipment, including gloves and safety glasses, should be worn when handling this reagent. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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